

Safeguarding the Laboratory: Proper Disposal Procedures for OSI-7904L

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OSI-7904L

Cat. No.: B1677510

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical guidance for the proper disposal of **OSI-7904L**, an investigational noncompetitive liposomal thymidylate synthase inhibitor. Adherence to these procedures is critical to ensure the safety of laboratory personnel, prevent environmental contamination, and maintain regulatory compliance. As **OSI-7904L** is an antineoplastic agent, it should be handled with the utmost care, assuming it possesses mutagenic, carcinogenic, or teratogenic properties.^[1]

Waste Categorization and Handling

Proper segregation of waste contaminated with **OSI-7904L** is the foundation of safe disposal. All waste materials must be categorized at the point of generation and placed in designated, clearly labeled containers.

Waste Category	Description	Recommended Container	Disposal Pathway
Bulk Contaminated Waste	Unused or expired OSI-7904L, concentrated stock solutions, grossly contaminated personal protective equipment (PPE), and materials used to clean up spills.	Black, RCRA-regulated hazardous waste container.[2]	Hazardous waste incineration.[2]
Trace Contaminated Sharps	Needles, syringes, scalpels, and other sharp instruments with minimal residual contamination of OSI-7904L.	Yellow, puncture-resistant "Chemo Sharps" container.[2]	Medical waste incineration.
Trace Contaminated Solids	Empty vials, flasks, plasticware, and disposable PPE with minimal residual contamination (containing less than 3% of the original volume).[2]	Yellow chemotherapy waste bags or containers.[2]	Medical waste incineration.
Liquid Waste	Aqueous solutions containing low concentrations of OSI-7904L.	Leak-proof, tightly sealed container labeled "Hazardous Waste" with the chemical name.[3]	Collection by Environmental Health and Safety (EH&S) for hazardous waste disposal.[3]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of waste generated from the experimental use of **OSI-7904L**.

I. Personal Protective Equipment (PPE): Before handling any waste contaminated with **OSI-7904L**, personnel must be equipped with the following:

- Two pairs of chemotherapy-tested gloves.[\[2\]](#)
- A solid-front, disposable gown with tight-fitting cuffs.[\[2\]](#)
- Safety goggles or a face shield.[\[2\]](#)

II. Waste Segregation at the Point of Generation: Immediately following any experimental procedure involving **OSI-7904L**, segregate all waste into the appropriate containers as detailed in the table above.

- Bulk Waste: Carefully place any unused **OSI-7904L** and grossly contaminated items into the designated black hazardous waste container.
- Trace Waste (Sharps): Do not recap, bend, or break needles. Immediately place used syringes and needles into the yellow, puncture-resistant "Chemo Sharps" container.[\[2\]](#)
- Trace Waste (Solids): Dispose of all contaminated plasticware, empty vials, and disposable PPE into the designated yellow chemotherapy waste container.
- Contaminated PPE: Carefully doff PPE to avoid self-contamination. The outer pair of gloves should be removed first and disposed of in the yellow chemotherapy waste bag. The remaining PPE should be disposed of in the same container upon exiting the work area.

III. Container Management and Labeling:

- Do not overfill waste containers.
- Ensure all containers are securely sealed when not in immediate use and before transport.[\[2\]](#)
- Label all waste containers clearly with "Hazardous Waste," "Chemotherapy Waste," or "Chemo Sharps," and include the name of the agent (**OSI-7904L**) and the date.[\[2\]](#)

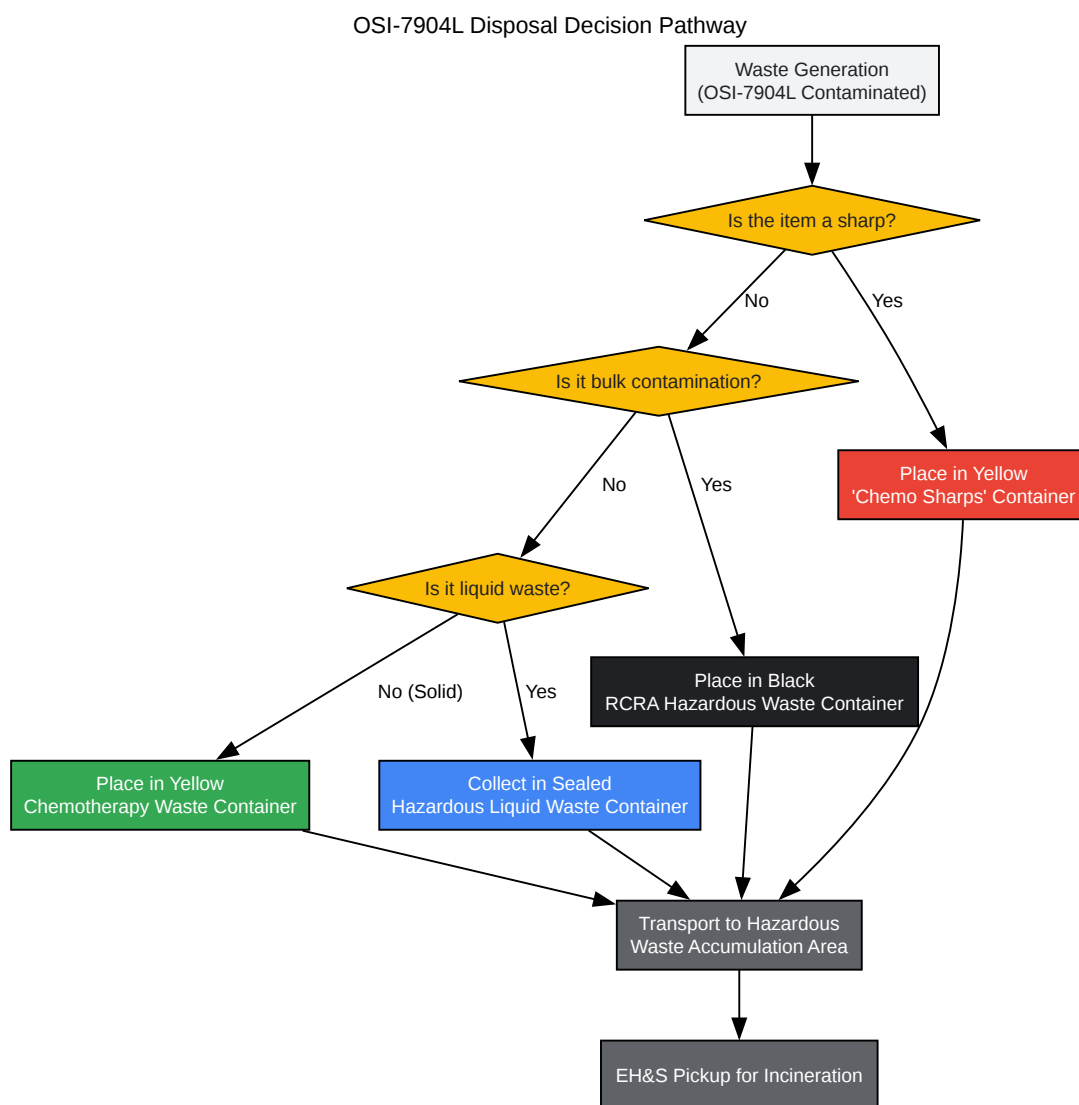
IV. Decontamination of Work Surfaces:

- Following the completion of waste disposal procedures, thoroughly decontaminate all work surfaces.
- Use a detergent solution to clean the area, followed by a thorough rinse with water.[2]

V. Final Disposal:

- Transport all sealed and properly labeled waste containers to the facility's designated hazardous waste accumulation area.
- Contact your institution's Environmental Health and Safety (EH&S) department for waste pickup and final disposal.[3]

Disposal Workflow



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Caption: Logical workflow for the safe disposal of **OSI-7904L** waste.

It is imperative that all personnel handling **OSI-7904L** are trained on these procedures and are familiar with the location and use of all necessary safety equipment and disposal containers. Always consult your institution's specific guidelines and your local EH&S department for any additional requirements.

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References

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- To cite this document: BenchChem. [Safeguarding the Laboratory: Proper Disposal Procedures for OSI-7904L]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677510#osi-7904l-proper-disposal-procedures\]](https://www.benchchem.com/product/b1677510#osi-7904l-proper-disposal-procedures)

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